

Personal protective equipment for handling AFM24

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Compound of Interest

Compound Name: AFM24

Cat. No.: B15144922

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Essential Safety and Handling Guide for AFM24

For researchers, scientists, and drug development professionals, the safe and effective handling of novel therapeutics like **AFM24** is paramount. This guide provides immediate, essential safety and logistical information for the laboratory use of **AFM24**, a tetravalent bispecific innate cell engager that binds to EGFR on tumor cells and CD16A on innate immune cells.^{[1][2]} Adherence to these procedures is critical for personnel safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **AFM24** is not publicly available, the following PPE is recommended based on general laboratory safety protocols for handling antibodies and biological agents.^{[3][4][5]}

PPE Category	Item	Specification	Rationale
Eye Protection	Safety glasses with side shields or splash goggles	ANSI Z87.1 compliant	Protects against splashes of solutions containing AFM24.
Hand Protection	Disposable nitrile gloves	Standard laboratory grade. Consider double gloving for concentrated solutions.	Prevents skin contact and contamination of the product.
Body Protection	Laboratory coat	Long-sleeved	Protects skin and personal clothing from contamination.
Respiratory Protection	Surgical mask	Recommended when splashes or sprays are anticipated.	Provides a barrier against inhalation of aerosols.

Operational Plans: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **AFM24** in a laboratory setting.

Receiving and Storage:

- **Upon Receipt:** Inspect the packaging for any signs of damage or leakage. If compromised, follow institutional spill procedures.
- **Storage Conditions:** Store **AFM24** according to the manufacturer's instructions. Generally, antibodies are stored at $\leq -20^{\circ}\text{C}$ for long-term storage or at $2-8^{\circ}\text{C}$ for short-term use. Avoid repeated freeze-thaw cycles, which can damage the antibody. Aliquoting the antibody upon first use is recommended.

Preparation and Handling:

- **Work Area:** Conduct all handling of **AFM24** in a designated clean area, such as a biological safety cabinet (BSC), to minimize the risk of contamination.

- **Reconstitution:** If **AFM24** is supplied in a lyophilized form, reconstitute using the diluent and protocol specified by the supplier.
- **Dilution:** For experimental use, dilute **AFM24** in a suitable buffer as determined by your experimental protocol. Preclinical studies have used 0.9% sodium chloride for intravenous infusion.
- **Avoid Contamination:** Use sterile pipette tips and tubes when handling **AFM24** to prevent microbial contamination.

Disposal Plan

Dispose of **AFM24** and all contaminated materials in accordance with institutional and local regulations for biological and chemical waste.

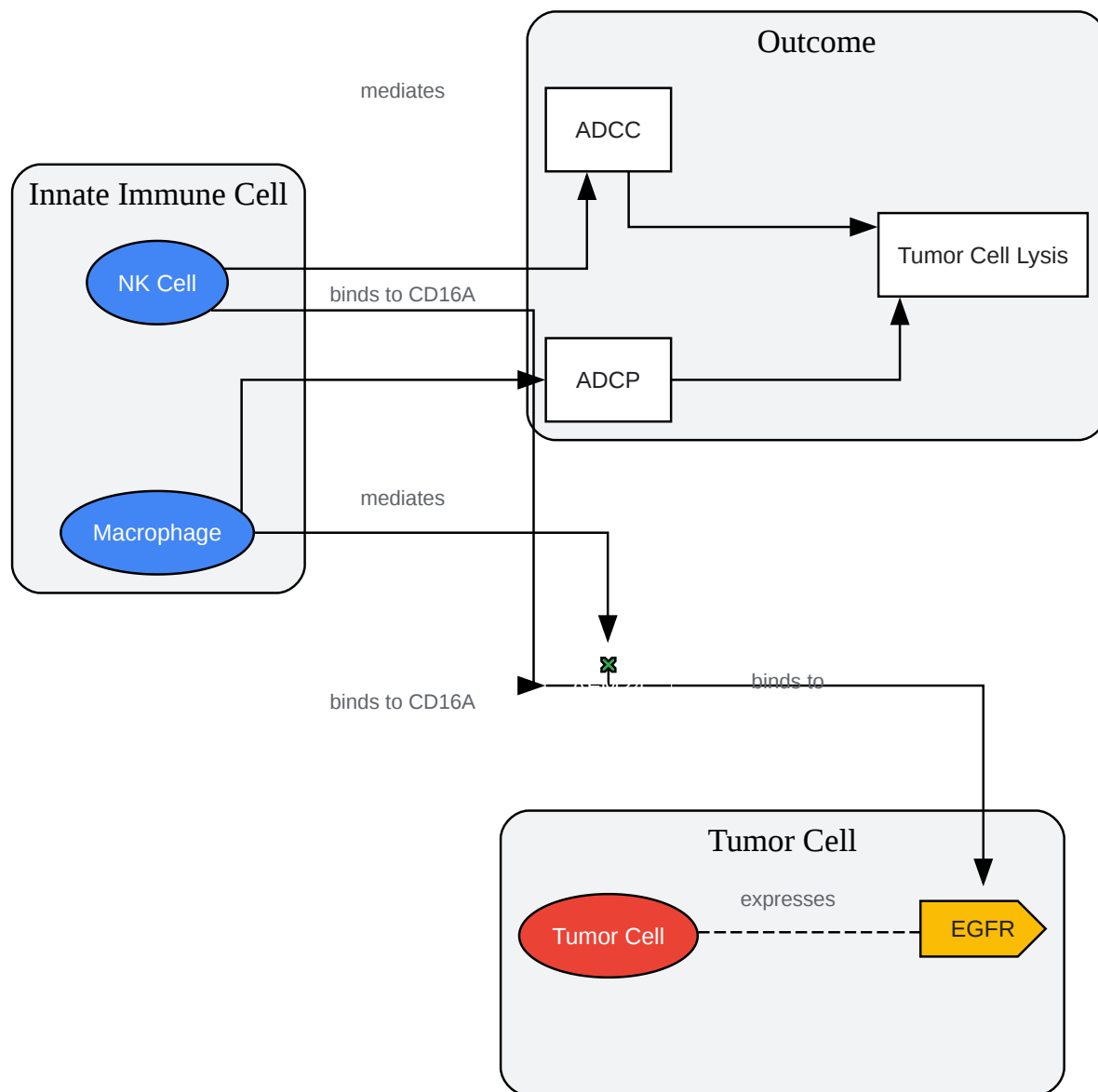
Waste Type	Disposal Procedure
Unused AFM24 Solution	Dispose of as hazardous chemical waste in a designated, properly labeled container.
Contaminated Consumables	(e.g., pipette tips, tubes, gloves) Place in a biohazard waste container.
Liquid Waste	(e.g., cell culture media containing AFM24) Decontaminate with an appropriate disinfectant (e.g., 10% bleach solution) before disposing down the drain, or as per institutional guidelines.
Spills	Absorb the spill with inert material, clean the area with a suitable disinfectant, and dispose of all cleanup materials as biohazardous waste.

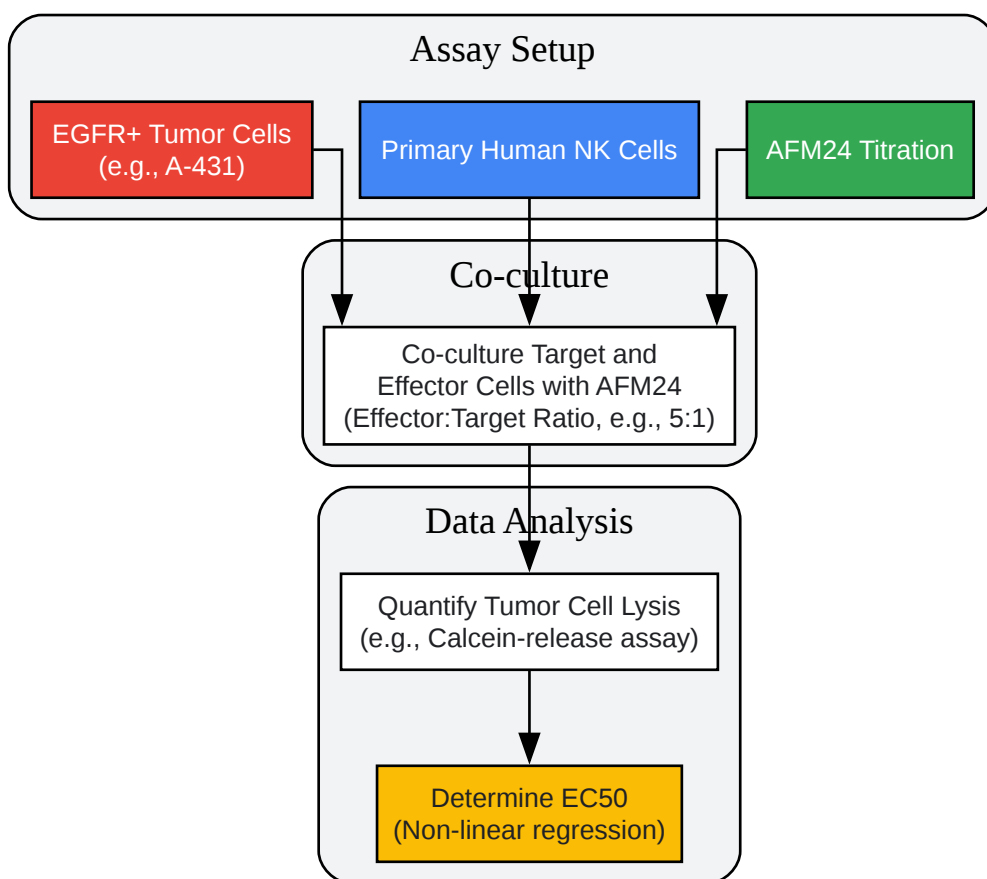
Experimental Protocols and Data

Mechanism of Action of **AFM24**

AFM24 functions by creating a bridge between innate immune cells and tumor cells. It simultaneously binds to the CD16A receptor on Natural Killer (NK) cells and macrophages, and to the Epidermal Growth Factor Receptor (EGFR) on the surface of tumor cells. This

engagement activates the immune cells to kill the tumor cells through Antibody-Dependent Cellular Cytotoxicity (ADCC) and Antibody-Dependent Cellular Phagocytosis (ADCP).





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